

Carbomycin discovery and isolation from Streptomyces

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Compound of Interest

Compound Name: Carbomycin

Cat. No.: B1668359

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An In-depth Technical Guide to the Discovery and Isolation of **Carbomycin** from Streptomyces

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

Carbomycin, also known as Magnamycin, is a 16-membered macrolide antibiotic first isolated from the bacterium *Streptomyces halstedii*.^{[1][2][3]} This document provides a comprehensive technical overview of the discovery, biosynthesis, fermentation, isolation, and purification of **Carbomycin**. It is intended to serve as a detailed guide for scientific professionals engaged in natural product discovery and antibiotic development. The guide includes detailed experimental protocols, tabulated quantitative data, and visualizations of key pathways and workflows to facilitate a deeper understanding of the processes involved.

Discovery and Background

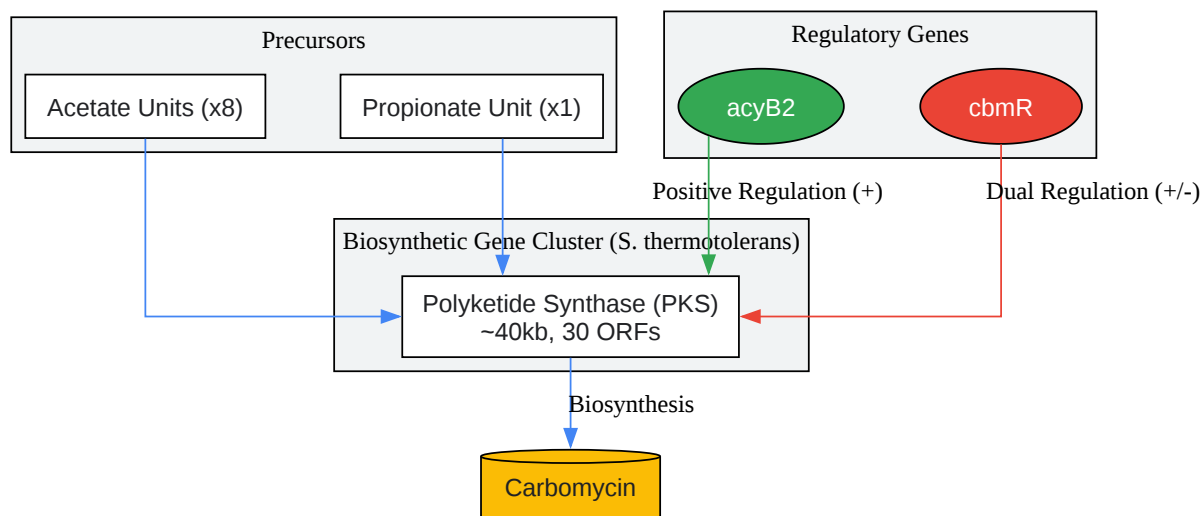
The discovery of **Carbomycin** was first reported by Fred W. Tanner Jr. of Pfizer, who isolated the compound from a fermentation broth of *Streptomyces halstedii*.^[1] It is a colorless, optically active crystalline substance with the molecular formula C₄₂H₆₇NO₁₆.^[1] **Carbomycin** exhibits inhibitory activity primarily against Gram-positive bacteria and certain Mycoplasma strains by binding to the 50S ribosomal subunit and inhibiting protein synthesis. The complex structure of **Carbomycin** was a significant challenge for its time, with an initial structure proposed by the Nobel laureate R. B. Woodward in 1957, which was later corrected in 1965.

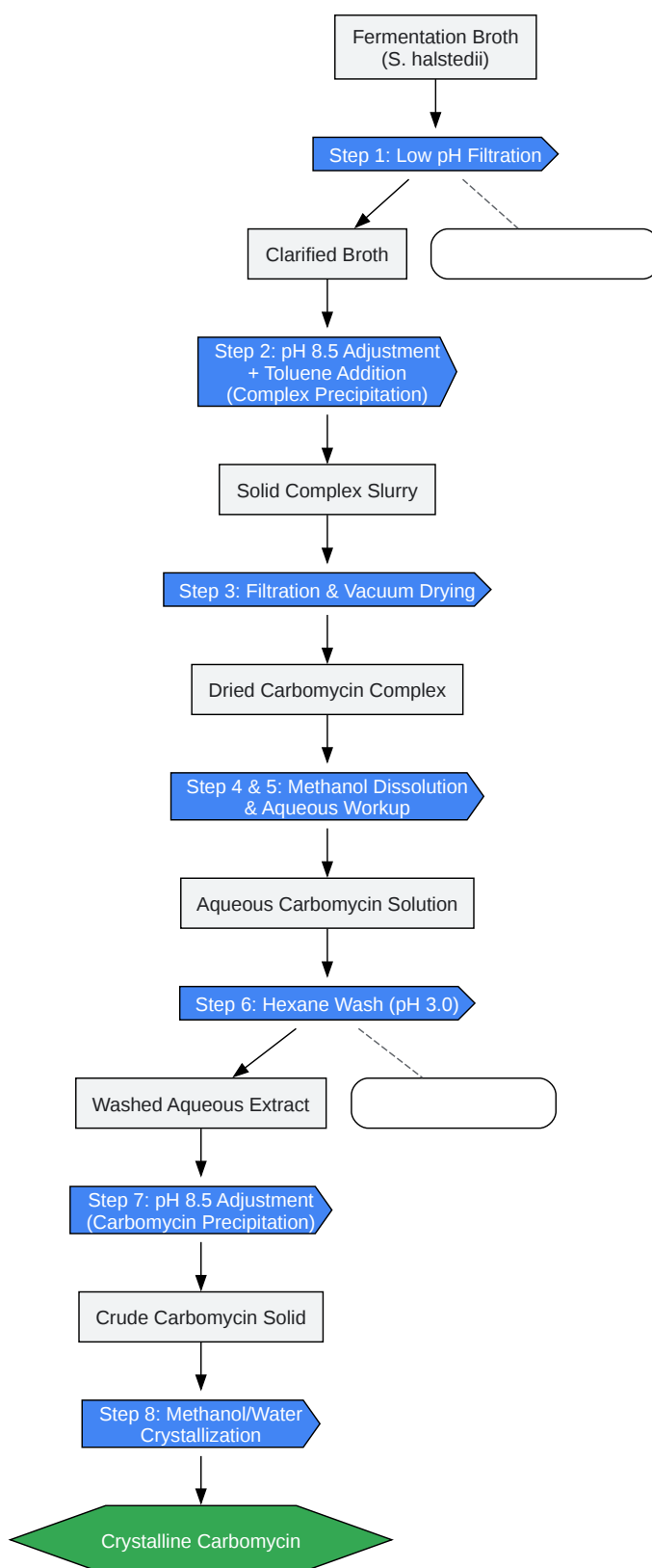
Biosynthesis of Carbomycin

The biosynthesis of the **Carbomycin** aglycone core proceeds through a polyketide pathway. Studies have shown that the large lactone backbone is synthesized from eight acetate units and one propionate unit. The characteristic branching methyl group is derived from the C-3 position of the propionate precursor.

In *Streptomyces thermotolerans*, a known **Carbomycin** producer, the biosynthetic gene cluster responsible for its production has been identified.

- **Gene Cluster:** The cluster spans approximately 40 kilobases (kb) and contains 30 open reading frames (ORFs) that encode the enzymes required for the synthesis of the macrolide.
- **Regulatory Genes:** Two key transcriptional regulatory genes, *acyB2* and *cbmR*, have been identified.
 - *acyB2* acts as a pathway-specific positive regulator. Its overexpression has been shown to significantly increase the yield of **Carbomycin**.
 - *cbmR* exhibits a dual regulatory role. It acts as a positive regulator at normal expression levels but functions as a repressor at high expression levels, blocking **Carbomycin** production.





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References

- 1. Carbomycin - Wikipedia [en.wikipedia.org]
- 2. Carbomycin | C42H67NO16 | CID 5287879 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. go.drugbank.com [go.drugbank.com]
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